

A Comparative Dosimetric Analysis of Ruthenium-106 Ophthalmic Plaques

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A detailed guide for researchers and clinicians on the performance of various **Ruthenium-106** plaque designs in brachytherapy, supported by experimental data and standardized protocols.

Ruthenium-106 (Ru-106) ophthalmic plaques are a mainstay in the treatment of intraocular tumors, such as uveal melanoma. The efficacy and safety of this brachytherapy depend critically on the accurate delivery of a radiation dose to the tumor while sparing surrounding healthy tissues. The design of the Ru-106 plaque significantly influences the resulting dose distribution. This guide provides a comparative dosimetric analysis of six commonly used plaque designs from Eckert & Ziegler BEBIG: CCA, CCB, CGD, CIB, COB, and COD.

Comparative Dosimetric Data

The following tables summarize the key dosimetric parameters for the six different Ru-106 plaque designs. The data presented is a synthesis of findings from multiple studies employing both experimental measurements with EBT3 radiochromic films and Monte Carlo simulations. [1][2]

Table 1: Physical Specifications of BEBIG Ru-106 Plaques[1][3][4]



Plaque Design	Overall Diameter (mm)	Active Diameter (mm)	Shape	Primary Use
CCA	15.3	10	Spherical	Uveal tumors
ССВ	20.2	15	Spherical	Uveal tumors
CGD	22.3	17	Spherical	Uveal tumors
CIB	19.8	-	Notched	Iris tumors
СОВ	19.8	-	Notched	Tumors near the optic nerve
COD	25.4	-	Notched	Tumors near the optic nerve

Table 2: Comparative Central Axis Dosimetry of Ru-106 Plaques

Plaque Design	Absolute Dose Rate at 2mm Depth (mGy/min)[1][2]
CCA	79.4
ССВ	81.0
CGD	78.6
CIB	62.2
СОВ	75.2
COD	81.2

Experimental Protocols

Accurate dosimetry is paramount for the clinical application of Ru-106 plaques. The following are detailed methodologies for two key experimental techniques used to characterize the dosimetric properties of these plaques.

EBT3 Radiochromic Film Dosimetry



Gafchromic EBT3 films are a widely used tool for high-resolution 2D dosimetry of ophthalmic plaques due to their near tissue-equivalence and high spatial resolution.

Protocol:

- Phantom Preparation: An eye phantom, typically made of water-equivalent material like Solid Water™ or polystyrene, is used. The phantom should have a recess that matches the curvature of the Ru-106 plaque.
- Film Calibration: EBT3 film pieces from the same batch as the measurement films are irradiated with a known dose range using a calibrated linear accelerator. A calibration curve of optical density versus dose is generated.
- Film Irradiation: A piece of EBT3 film is placed within the phantom at a specific depth. The Ru-106 plaque is securely positioned in the phantom, ensuring direct contact with the film or a thin water-equivalent layer. The film is irradiated for a predetermined time.
- Scanning and Analysis: After irradiation, the film is scanned using a flatbed scanner. The
 optical density of the film is measured and converted to dose using the previously
 established calibration curve. This process is repeated for various depths to obtain a depthdose profile.

Monte Carlo Simulation

Monte Carlo simulations provide a powerful computational method for calculating the dose distribution from brachytherapy sources with high accuracy.

Protocol:

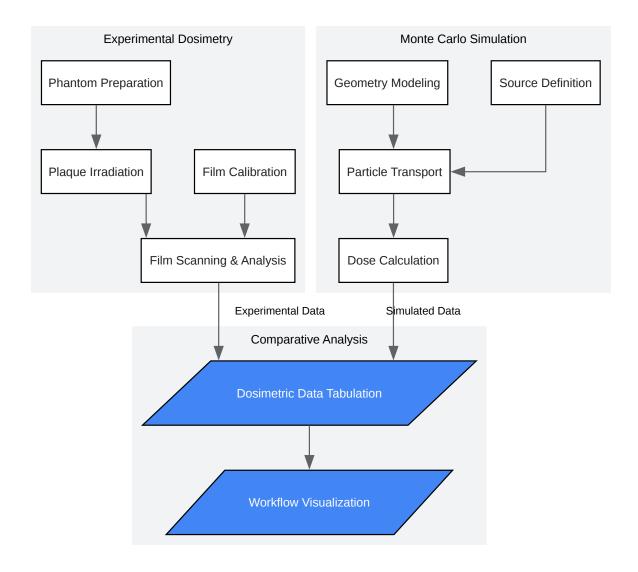
- Geometry Modeling: The precise geometry of the Ru-106 plaque, including the silver casing, the active Ru-106/Rh-106 layer, and the silver window, is modeled in a Monte Carlo code such as Geant4 or PENELOPE.[1][5] The geometry of the eye phantom or a patient-specific eye model is also created.
- Source Definition: The beta energy spectrum of the Ru-106 and its daughter product, Rhodium-106 (Rh-106), is defined as the radiation source.



- Particle Transport: The transport of electrons through the plaque and into the phantom is simulated. The energy deposited in small voxels within the phantom is recorded.
- Dose Calculation: The absorbed dose in each voxel is calculated by dividing the deposited energy by the voxel's mass. By simulating a large number of initial particles, a statistically reliable 3D dose distribution can be obtained.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for the dosimetric characterization of Ru-106 plaques, incorporating both experimental and computational methods.





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Caption: Workflow for comparative dosimetry of Ru-106 plaques.

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